

# Best practices for storing and handling Lirimilast (BAY 19-8004) powder

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## Compound of Interest

Compound Name: *Lirimilast*

Cat. No.: *B1674866*

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## Lirimilast (BAY 19-8004) Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with best practices for storing and handling **Lirimilast** (BAY 19-8004) powder. Below you will find troubleshooting guides and frequently asked questions to ensure the integrity and optimal performance of the compound in your experiments.

## Frequently Asked Questions (FAQs)

Q1: How should I store the lyophilized **Lirimilast** (BAY 19-8004) powder?

**Lirimilast** powder should be stored at -20°C for long-term stability, where it can be kept for up to 3 years.

Q2: What is the recommended solvent for reconstituting **Lirimilast** powder?

Dimethyl sulfoxide (DMSO) is the recommended solvent for reconstituting **Lirimilast**.

Q3: I'm having trouble dissolving the **Lirimilast** powder in DMSO. What can I do?

If you are experiencing solubility issues, consider the following:

- Use freshly opened, high-purity DMSO: DMSO is hygroscopic and can absorb moisture, which can negatively impact the solubility of **Lirimilast**.
- Apply ultrasonic treatment: Sonication can aid in the dissolution of the compound.
- Gentle warming: While not explicitly stated in the search results, gentle warming can sometimes help dissolve compounds. However, this should be done with caution to avoid degradation.

Q4: How should I store the reconstituted **Lirimilast** stock solution?

The storage conditions for **Lirimilast** stock solutions depend on the desired storage duration:

- For storage up to 6 months, it is recommended to store the solution at -80°C.
- For shorter-term storage of up to 1 month, -20°C is acceptable.

Q5: What is the appearance of **Lirimilast** powder?

**Lirimilast** is a white to off-white solid.

## Data Presentation

### Storage Conditions

Form	Storage Temperature	Duration
Powder	-20°C	3 years
In Solvent	-80°C	6 months
-20°C	1 month	

## Solubility

Solvent	Concentration	Remarks
DMSO	100 mg/mL (225.60 mM)	Ultrasonic treatment may be needed. Use of newly opened DMSO is recommended as it is hygroscopic.
DMSO	20.0 mg/mL (45.1 mM)	
Water	Insoluble	

## Experimental Protocols

### Protocol for Reconstitution of Lirimilast (BAY 19-8004) Powder

This protocol provides a general guideline for the reconstitution of lyophilized **Lirimilast** powder.

Materials:

- Vial of **Lirimilast** (BAY 19-8004) powder
- High-purity, anhydrous DMSO
- Sterile polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic water bath

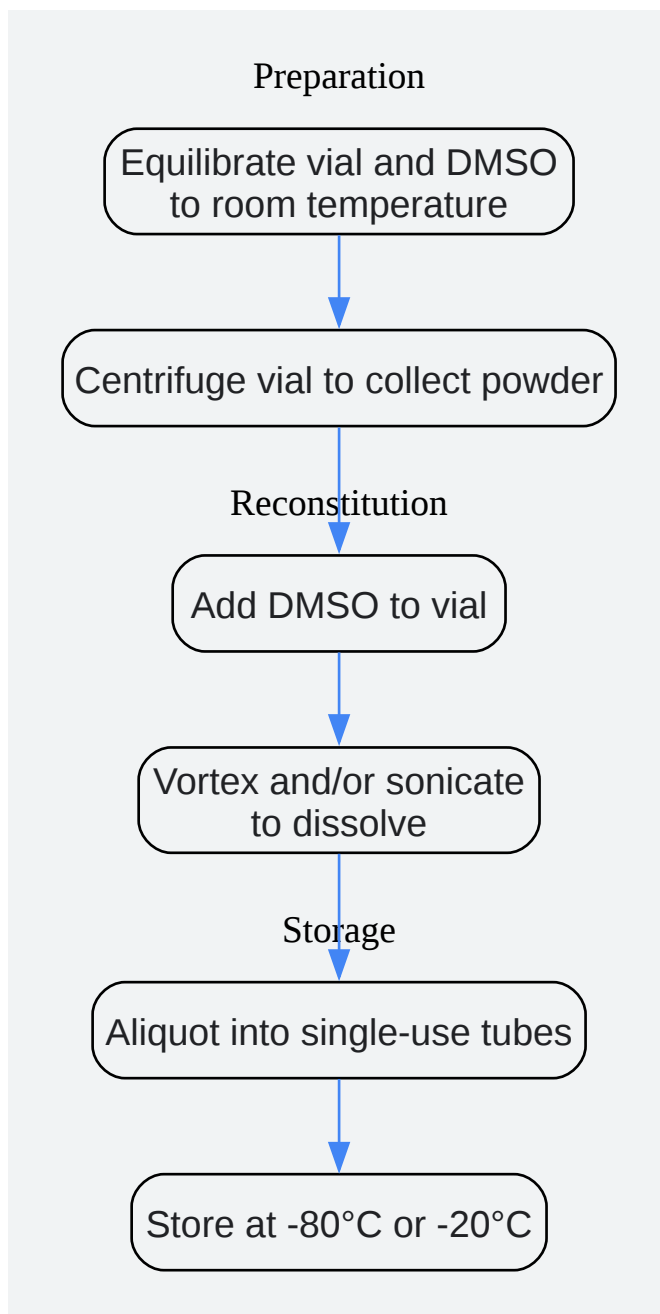
Procedure:

- **Equilibrate:** Allow the vial of **Lirimilast** powder and the DMSO to equilibrate to room temperature before opening to prevent condensation.
- **Centrifuge:** Briefly centrifuge the vial to ensure that all the powder is collected at the bottom.

- **Add Solvent:** Carefully open the vial and add the calculated volume of DMSO to achieve the desired stock concentration. For example, to prepare a 10 mM stock solution, add the appropriate volume of DMSO to the vial containing a known mass of **Lirimilast**.
- **Dissolve:** Close the vial tightly and vortex briefly. If the powder is not fully dissolved, sonicate the vial in an ultrasonic water bath until the solution is clear.
- **Aliquot:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- **Store:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

## Visualizations

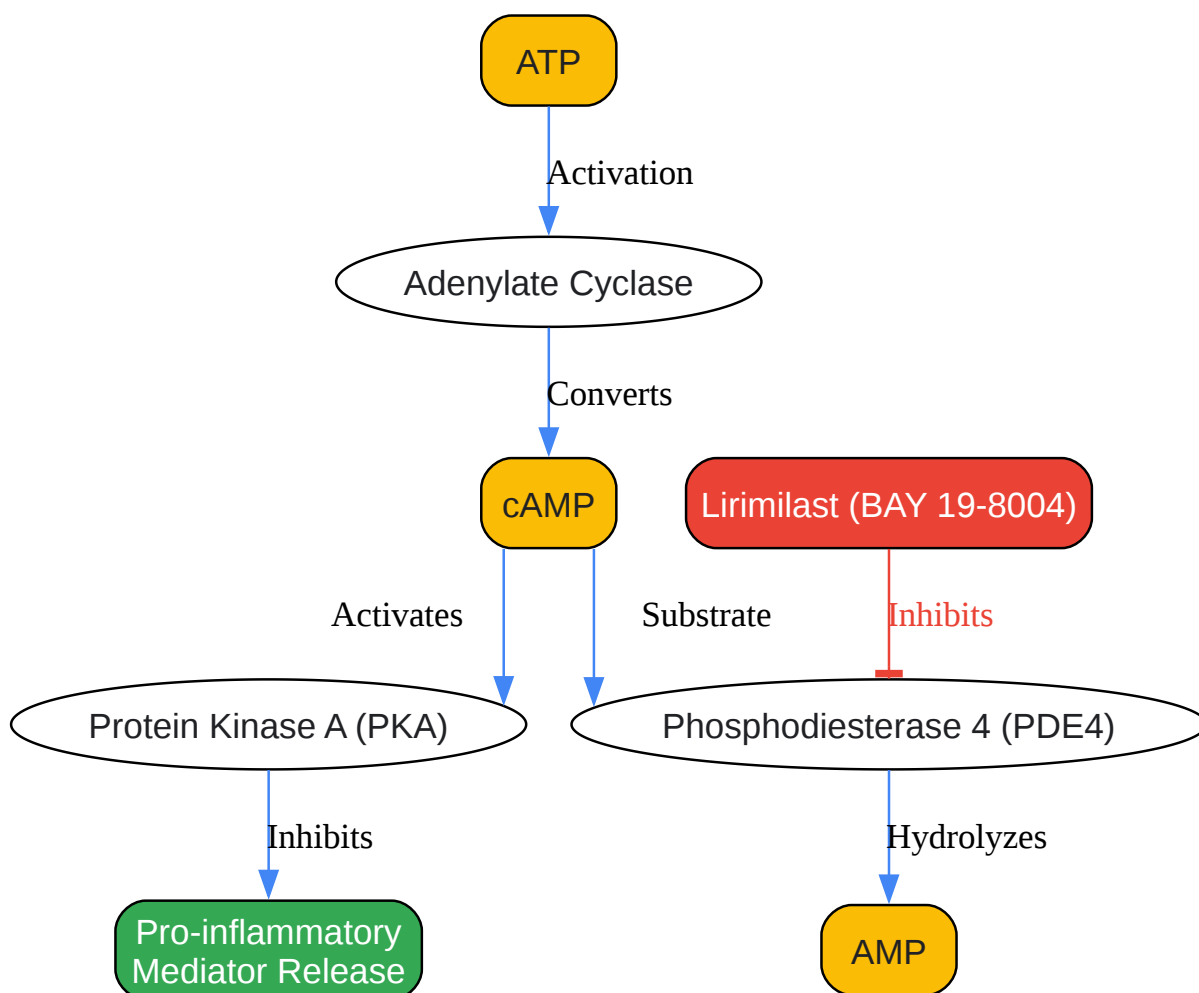
### Experimental Workflow: Lirimilast Reconstitution



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Caption: Workflow for the reconstitution of **Lirimilast** powder.

## Signaling Pathway: **Lirimilast** as a PDE4 Inhibitor



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